

# Essential Safety and Handling Protocols for Hastelloy C

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## Compound of Interest

Compound Name: **Hastelloy C**

Cat. No.: **B076047**

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Researchers, scientists, and drug development professionals working with **Hastelloy C**, a nickel-molybdenum-chromium superalloy, must adhere to strict safety protocols to mitigate potential hazards.<sup>[1]</sup> While solid forms of **Hastelloy C** present minimal health risks under normal handling, subsequent operations such as grinding, melting, or welding can generate potentially hazardous dust or fumes.<sup>[2]</sup> This guide provides essential, immediate safety and logistical information for handling **Hastelloy C** in a laboratory setting.

## Operational Plan: Personal Protective Equipment (PPE)

When handling **Hastelloy C**, especially in forms that can become airborne such as powders or dust from machining, the following personal protective equipment is essential:

- Eye Protection: Safety glasses with side shields are recommended for all operations.<sup>[2][3][4]</sup> For tasks that may generate significant dust or splashes, chemical safety goggles or a face shield should be worn.<sup>[4]</sup>
- Skin Protection: Impermeable gloves, such as nitrile or leather, should be worn to prevent skin contact.<sup>[3][4]</sup> Protective work clothing or a lab coat is necessary to cover exposed skin. For tasks with a higher risk of exposure, disposable chemical-resistant coveralls are recommended.<sup>[6]</sup>
- Respiratory Protection: If engineering controls such as local exhaust ventilation are insufficient to maintain exposure below occupational limits, a NIOSH-approved dust

respirator should be used.[2][3][5] It is crucial to perform periodic air monitoring to ensure levels remain within safe limits.[6]

## Procedural Guidance for Handling

A systematic approach to handling **Hastelloy C** will minimize exposure and ensure a safe working environment.

### 1. Preparation and Handling:

- Always handle **Hastelloy C** in a well-ventilated area.[3] The use of local exhaust ventilation is the preferred method for controlling airborne dust and fumes.[2][3]
- Avoid creating dust.[2][3][5] When cutting, grinding, or performing other machining operations, use methods that minimize dust generation.
- Practice good housekeeping and sanitation.[2][3] Do not allow dust to accumulate on surfaces. Clean work areas with a vacuum equipped with a HEPA filter or by wet sweeping. [3]
- Do not use compressed air to blow dust off clothing or skin.[2][3]
- Wash hands thoroughly before eating, drinking, or smoking, and do not consume food or tobacco in the work area.[2][3]

### 2. Storage:

- Store **Hastelloy C** in a sealed container in a cool, dry area.[2][3][7] This prevents contamination and reaction with incompatible materials.
- Keep away from acids and strong oxidizing agents.[2][3]

## Disposal Plan

- Solid Waste: Scrap **Hastelloy C** can often be collected for recycling.[3][8] If recycling is not an option, dispose of the material in accordance with federal, state, and local regulations.[3][5] Place the material in a closed, properly labeled container for disposal.[3][5]

- Packaging: Dispose of empty containers and packaging in accordance with all applicable regulations.[3][5]

## Quantitative Data: Occupational Exposure Limits

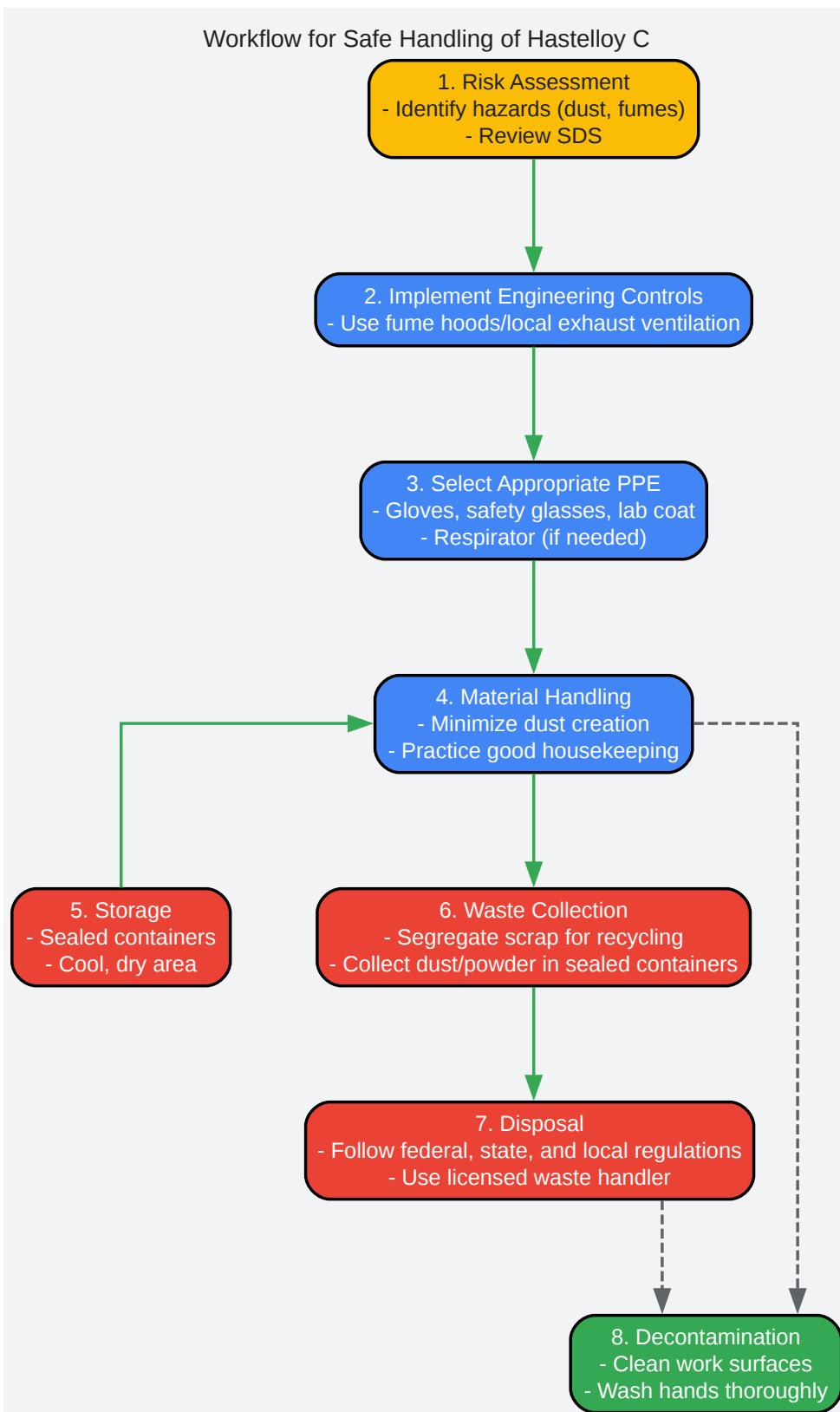
The following table summarizes the occupational exposure limits for the primary components of **Hastelloy C** alloys. These values are critical for assessing the adequacy of engineering controls and the need for respiratory protection.

Component	OSHA/PEL (mg/m <sup>3</sup> )	ACGIH/TLV (mg/m <sup>3</sup> )
Nickel	1	1.5
Molybdenum	15 (insoluble compounds, total dust)	10 (insoluble compounds, inhalable)
Chromium	1	0.5
Tungsten	5	5
Cobalt	0.1	0.02
Manganese	5	0.2

Data sourced from Safety Data Sheets.[3][5]

## Experimental Workflow for Safe Handling of Hastelloy C

The following diagram outlines the logical workflow for handling **Hastelloy C**, from initial assessment to final disposal, ensuring safety at each step.

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Caption: Logical workflow for the safe handling of **Hastelloy C**.

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